

In-Depth Technical Guide: PPA-904 Molecular Structure and Properties

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Compound of Interest

Compound Name: PPA-904

Cat. No.: B1663480

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This technical guide provides a comprehensive overview of the molecular structure and physicochemical properties of **PPA-904**, a phenothiazine photosensitizer. The information is intended for researchers, scientists, and professionals in drug development.

Core Molecular Structure

PPA-904 is a cationic dye belonging to the phenothiazine class of compounds. Its chemical name is 3,7-bis(N,N-dibutylamino) phenothiazin-5-ium bromide. The core structure consists of a tricyclic phenothiazine system, which is responsible for its characteristic light-absorbing properties. Modifications to this core, particularly the addition of auxochromes, can significantly influence its photosensitizing efficiency.

The molecular structure is defined by the following identifiers:

- SMILES: CCCCN(C1=CC2=[S+]C3=C(C=CC(N(CCCC)CCCC)=C3)N=C2C=C1)CCCC.[Br-]
[\[1\]](#)[\[2\]](#)
- InChIKey: LLMPBOPIZQTTLB-UHFFFAOYSA-M [\[2\]](#)[\[3\]](#)

Physicochemical Properties

A summary of the key quantitative data for **PPA-904** is presented in the table below for easy reference and comparison.

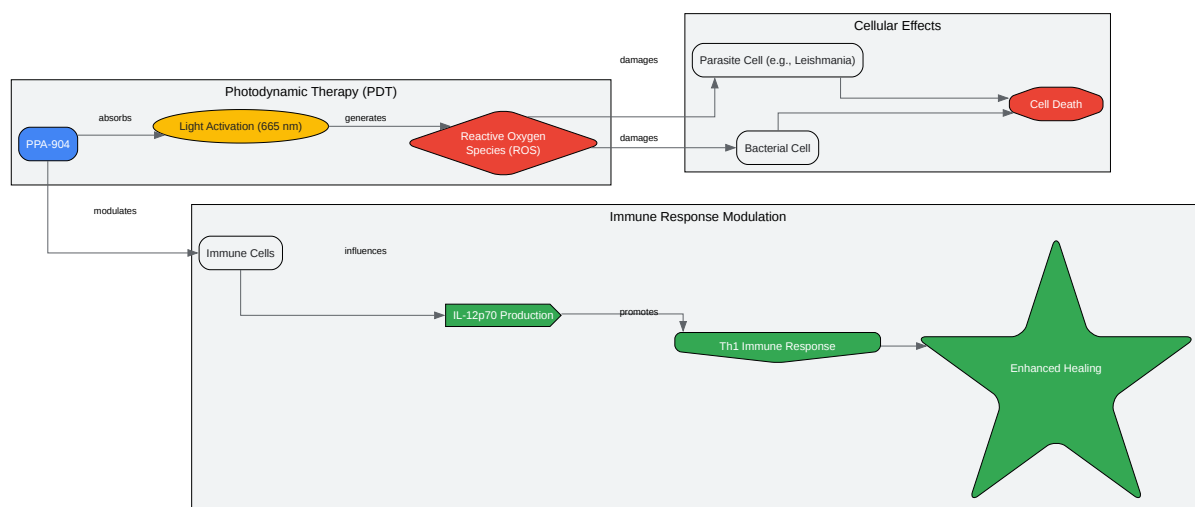
Property	Value	Source
Molecular Formula	C28H42BrN3S	[1][4][5][6][7]
Molecular Weight	532.62 g/mol	[1][5][6][7]
CAS Number	30189-85-6	[1][4][5]
Appearance	Solid	[1][7]
Color	Brown to black	[1]
Purity	>98.00%	[7]

Mechanism of Action and Signaling

PPA-904 functions as a photosensitizer in photodynamic therapy (PDT).[1][5][8] Upon activation by light of a specific wavelength, it generates reactive oxygen species (ROS), which are cytotoxic and can lead to the destruction of target cells, such as bacteria or parasites.[4] This broad-spectrum activity is attributed to the high binding affinity of phenothiazinium compounds to both Gram-positive and Gram-negative bacteria.[4]

One identified mechanism of action involves the modulation of the immune response. **PPA-904**-based PDT has been shown to have a dose-dependent effect on the production of Interleukin-12p70 (IL-12p70).[1][8] This cytokine plays a crucial role in promoting a Th1 immune response, which can contribute to more rapid healing in the context of infections like cutaneous leishmaniasis.[1][8]

Below is a diagram illustrating the proposed signaling pathway for **PPA-904** in antimicrobial photodynamic therapy.



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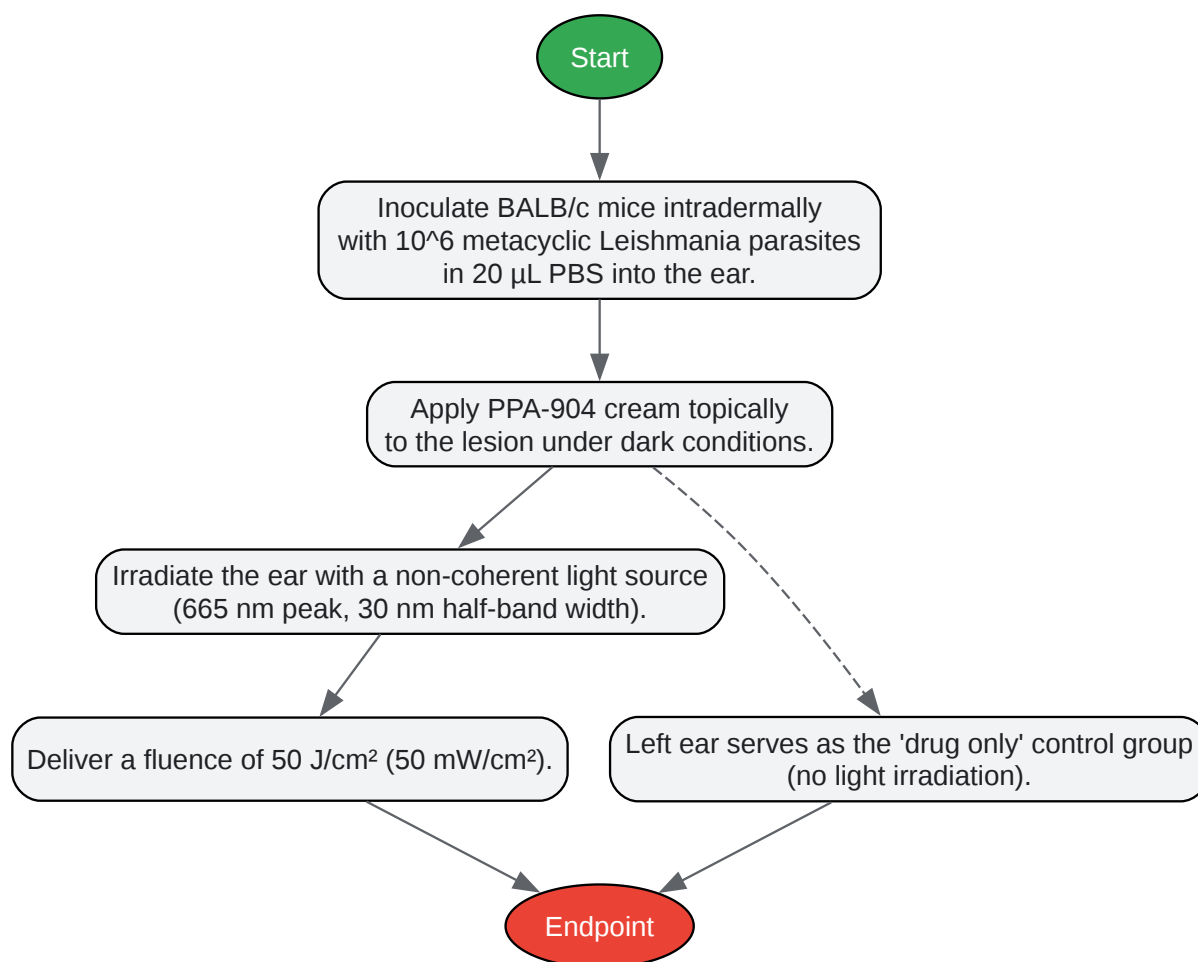
Caption: Proposed mechanism of **PPA-904** in photodynamic therapy.

Experimental Protocols

In Vivo Model of Cutaneous Leishmaniasis

A key application of **PPA-904** has been in preclinical studies for cutaneous leishmaniasis. The following protocol outlines the methodology used in mouse models.[1][8]

Workflow:



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Caption: Experimental workflow for **PPA-904** PDT in a mouse model.

Clinical Applications and Development

PPA-904 has been investigated for its potential in treating chronic wounds. A Phase IIa randomized, placebo-controlled clinical trial (NCT00825760) evaluated the efficacy of antimicrobial photodynamic therapy with **PPA-904** in patients with chronic leg ulcers and diabetic foot ulcers.[3] The study found that treatment was well-tolerated and resulted in a significant reduction in bacterial load immediately post-treatment compared to placebo.[3]

Synthesis and Formulation

While detailed synthesis protocols for **PPA-904** are not extensively published in the available literature, it is known to be a derivative of the phenothiazinium core.[4] The synthesis would likely involve modifications to a phenothiazine backbone to introduce the N,N-dibutylamino groups at the 3 and 7 positions. For experimental use, **PPA-904** is often formulated as a topical cream for application to the target area.[1][8]

Storage and Handling

PPA-904 is typically supplied as a solid. For long-term storage of stock solutions, it is recommended to store at -80°C for up to 6 months. For shorter periods, storage at -20°C for up to 1 month is advised.[1] The compound should be stored in a tightly sealed container and protected from moisture.[1][9]

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